

Introduction: The Strategic Importance of a Versatile Heterocyclic Building Block

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 4-Chloro-3-methylpyridine 1-oxide

CAS No.: 1073-34-3

Cat. No.: B023695

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4-Chloro-3-methylpyridine 1-oxide (CAS No: 1073-34-3) is a substituted pyridine N-oxide that has emerged as a crucial intermediate in medicinal chemistry and drug discovery.[1][2] Its strategic importance lies in the orthogonal reactivity of its functional groups: the N-oxide for activation or directing subsequent reactions, the chloro group for nucleophilic aromatic substitution, and the methyl group for further functionalization. This unique combination makes it a highly valuable starting material for constructing more complex heterocyclic systems, particularly in the development of kinase inhibitors for therapeutic applications.[3]

This guide provides researchers, chemists, and drug development professionals with a comprehensive overview of the commercial landscape for this reagent. It moves beyond a simple supplier list to offer insights into sourcing strategies, quality control, and the synthetic context necessary for its effective use in a research and development setting.

Commercial Availability and Sourcing Strategy

4-Chloro-3-methylpyridine 1-oxide is readily available from a variety of chemical suppliers, ranging from large catalog companies to specialized synthesis labs. The key differentiators for researchers are typically purity, available quantity, lead time, and the quality of accompanying analytical documentation.

Key Supplier Overview

The following table summarizes representative suppliers for **4-Chloro-3-methylpyridine 1-oxide**. Researchers should note that availability and pricing are subject to change and should always be verified directly with the vendor.

Supplier	CAS Number	Stated Purity	Typical Formula/Weight	Notes
Pharmaffiliates	1073-34-3	Not explicitly stated	C ₆ H ₆ ClNO / 143.57	Offers the compound as a reference standard. Recommended storage is 2-8°C. [2]
Aceschem	1073-34-3	≥ 98%	C ₆ H ₆ ClNO / 143.57	Provides supporting documents such as NMR, MSDS, HPLC, and COA. [1]
Sigma-Aldrich	Not directly available	-	-	While the target molecule is not listed, related compounds like 4-Chloropyridine N-oxide are available, indicating their portfolio in this chemical class.

Expert Insight on Sourcing: When selecting a supplier, the primary consideration should be batch-to-batch consistency, which is paramount for reproducible research. Always request a lot-specific Certificate of Analysis (COA) before purchase. For multi-gram or kilogram-scale

synthesis, it is advisable to inquire about the supplier's manufacturing capacity and potentially reserve a single batch to ensure consistency throughout the project.

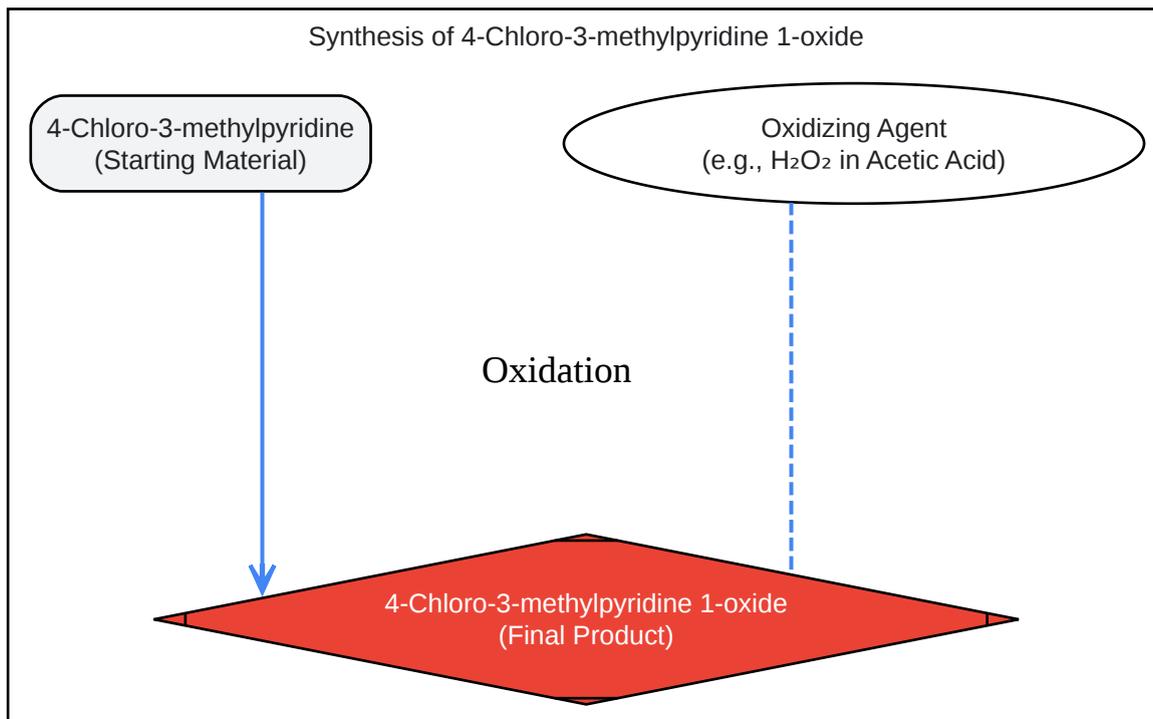
Synthesis and Potential Impurities: What Every Chemist Should Know

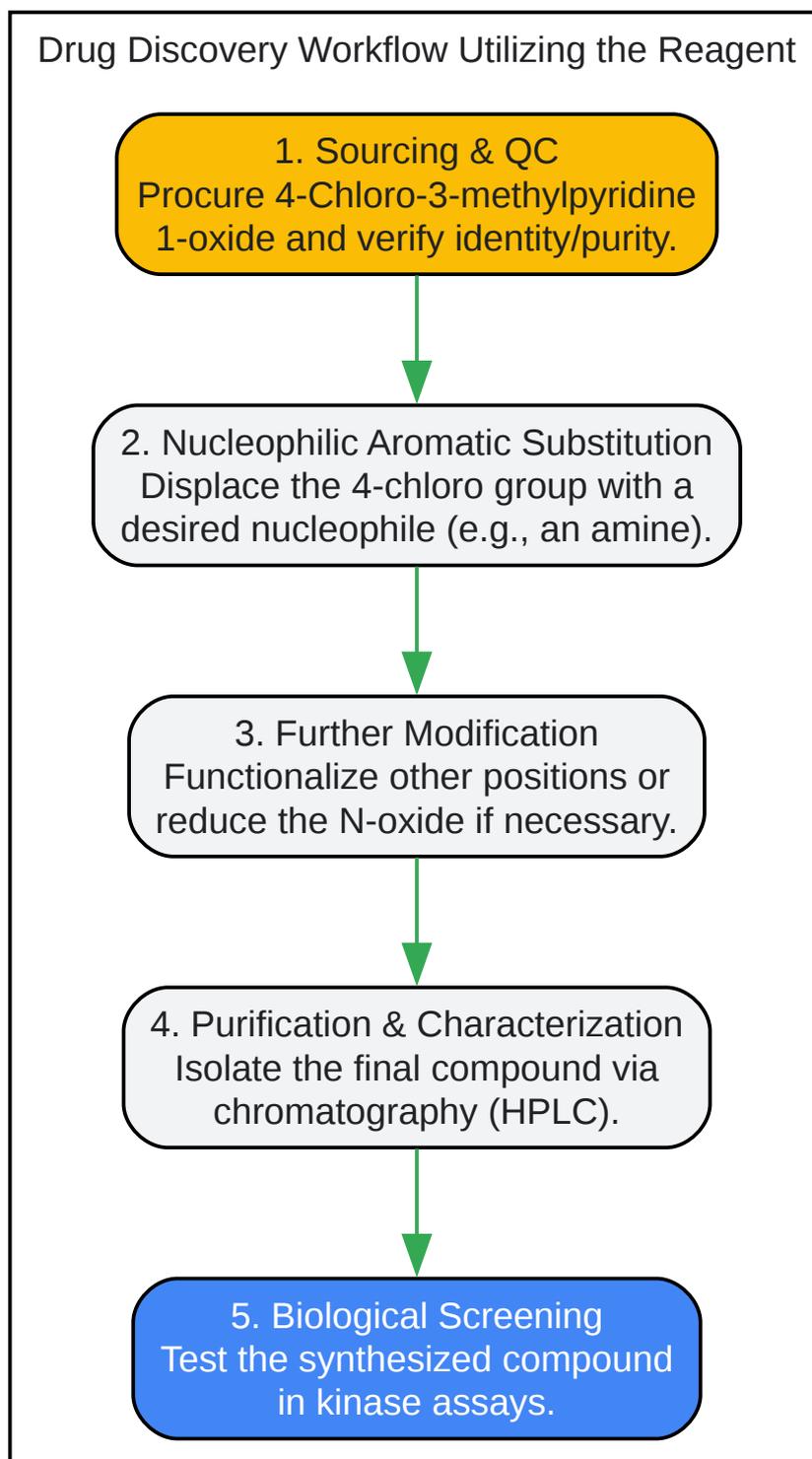
Understanding the synthetic route to **4-Chloro-3-methylpyridine 1-oxide** is critical for anticipating potential impurities that could affect downstream reactions. The most common method is the direct oxidation of the parent heterocycle, 4-chloro-3-methylpyridine.

Commonly used oxidizing agents include hydrogen peroxide in acetic acid (forming peracetic acid in situ) or other peroxy acids.^[4] While effective, this reaction can lead to several impurities:

- **Unreacted Starting Material:** Incomplete oxidation can leave residual 4-chloro-3-methylpyridine.
- **Over-oxidation Products:** Though less common for N-oxides, aggressive conditions could potentially lead to ring-opened byproducts.
- **Impurities from Precursors:** The purity of the initial 4-chloro-3-methylpyridine will directly impact the final product.

A generalized reaction scheme is presented below.





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Caption: A typical workflow for using the reagent in a medicinal chemistry project.

Protocol: Incoming Material Quality Control

Trustworthiness in chemical sourcing is achieved through verification. Before committing a newly purchased batch of reagent to a large-scale reaction, it is prudent to perform a quick, in-house quality control check.

Objective: To verify the identity and approximate purity of a commercial sample of **4-Chloro-3-methylpyridine 1-oxide**.

Methodology: Thin-Layer Chromatography (TLC)

- Preparation of TLC Plate:
 - Use a standard silica gel plate (e.g., Silica Gel 60 F254).
 - Gently draw a pencil line approximately 1 cm from the bottom of the plate. This will be your origin line.
- Sample Preparation:
 - Dissolve a small amount (1-2 mg) of the received **4-Chloro-3-methylpyridine 1-oxide** in a suitable solvent like Dichloromethane (DCM) or Ethyl Acetate (EtOAc) (approx. 0.5 mL).
 - If you have a reference or a previous batch known to be good, prepare a solution of it in the same manner.
- Spotting the Plate:
 - Using a capillary tube, spot a small amount of your sample solution onto the origin line.
 - If available, spot the reference sample next to it, leaving adequate space between spots.
- Developing the Plate:
 - Prepare a mobile phase. A good starting point for this polar compound is a mixture of Ethyl Acetate and Hexanes (e.g., 70:30 EtOAc:Hexanes) or Dichloromethane and Methanol (e.g., 95:5 DCM:MeOH).

- Pour a small amount of the mobile phase into a developing chamber and allow the atmosphere to saturate.
- Place the TLC plate into the chamber, ensuring the solvent level is below the origin line. Close the chamber.
- Visualization and Analysis:
 - Allow the solvent to run up the plate until it is about 1 cm from the top.
 - Remove the plate and immediately mark the solvent front with a pencil.
 - Visualize the spots. This compound should be visible under UV light (254 nm). You can also use an iodine chamber for visualization.
 - Interpretation: A pure sample should show a single, well-defined spot. The presence of multiple spots indicates impurities. The primary spot from your new batch should have the same retention factor (Rf) as your reference sample.

Safety, Handling, and Storage

While comprehensive toxicological data is often limited for specialized reagents, standard laboratory precautions should be strictly followed.

- Hazard Identification: Based on data for similar compounds, **4-Chloro-3-methylpyridine 1-oxide** should be handled as a potential irritant to the skin, eyes, and respiratory system. [5] [6]* Handling: Always use this chemical in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. [6]* Storage: Store in a tightly sealed container in a cool, dry place. The recommended storage temperature is often refrigerated (2-8°C) to ensure long-term stability. [2]

Conclusion

4-Chloro-3-methylpyridine 1-oxide is a commercially accessible and highly versatile building block essential for modern synthetic chemistry. While its procurement is straightforward, a diligent approach to sourcing—prioritizing suppliers who provide comprehensive analytical data—and implementing in-house quality control are critical steps. Understanding its synthesis and

reactivity profile empowers researchers to troubleshoot reactions and accelerates the path from chemical blueprint to novel molecular discovery.

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- To cite this document: BenchChem. [Introduction: The Strategic Importance of a Versatile Heterocyclic Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b023695#commercial-availability-of-4-chloro-3-methylpyridine-1-oxide>]

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